

comparative analysis of different NLP models for NOTAM information extraction

Author: BenchChem Technical Support Team. **Date:** December 2025

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A Comparative Analysis of NLP Models for NOTAM Information Extraction

For Researchers, Scientists, and Drug Development Professionals in Aviation Safety

The ever-increasing volume of Notices to Airmen (**NOTAMs**) presents a significant challenge to pilots and air traffic controllers who must quickly identify critical information to ensure flight safety. The complex and often unstructured nature of **NOTAMs** makes manual processing time-consuming and prone to error. Natural Language Processing (NLP) offers a promising solution by automating the extraction of vital information from these notices. This guide provides a comparative analysis of different NLP models applied to **NOTAM** information extraction, supported by experimental data from recent research.

Performance of NLP Models for NOTAM Analysis

The successful application of NLP to **NOTAMs** involves various tasks, primarily classification and named-entity recognition (NER). Classification aims to categorize **NOTAMs** based on their content (e.g., aerodrome, airspace, navigation aid), while NER focuses on identifying and extracting specific pieces of information, such as locations, times, and the nature of the hazard.

Recent studies have evaluated a range of NLP models for these tasks. Transformer-based models, such as BERT, have shown exceptional performance, often outperforming traditional machine learning and recurrent neural network (RNN) models.

Here is a summary of the performance of different NLP models on **NOTAM** classification and information extraction tasks, as reported in the literature:

Model/Architecture	Task	Dataset	Accuracy	Precision	Recall	F1-Score	Reference
BERT	Classification	Open-source NOTAM data	~99%	-	-	-	[1]
BERT	Question Answering	Digital and Legacy NOTAMs	-	High	High	-	[2] [3]
RoBERTa	Question Answering	Digital and Legacy NOTAMs	-	-	-	-	[2] [3]
XLNet	Question Answering	Digital and Legacy NOTAMs	-	-	-	-	[2] [3]
RNN with Word2Vec	Classification	Open-source NOTAM data	95.09%	-	-	-	[1]
RNN with GloVe	Classification	Open-source NOTAM data	93.83%	-	-	-	[1]
RNN with FastText	Classification	Open-source NOTAM data	84.03%	-	-	-	[1]
spaCy NER	Named-Entity	Manually annotate	-	-	-	High	[4]

	Recognition	Identified NOTAMs					
Support Vector Machine (SVM)	Classification (Keep/Remove)	Aviation database and archives	76%	-	-	-	[5]

Experimental Methodologies

The performance of NLP models is highly dependent on the experimental setup. Below are the methodologies employed in the studies cited above.

BERT for NOTAM Classification[1]

- **Dataset:** A collection of open-source **NOTAM** data was filtered and balanced, resulting in 7,524 **NOTAMs** for training, validation, and testing (80-20 split).
- **Preprocessing:** An uncased pre-trained BERT model was used, which handles lowercasing. The model's tokenizer handles padding and tokenization.
- **Model Training:** The pre-trained BERT model was fine-tuned on the **NOTAM** dataset. The Adam optimizer was used with an initial learning rate of 1e-4 and a weight decay of 0.01. The model was trained for 1 million steps with a batch size of 256.
- **Evaluation:** The model's performance was evaluated based on its accuracy in classifying **NOTAMs** into categories such as Aerodrome, Airspace, Navaid, Obstruction, and Procedure.

Transformer Models for Question Answering[2][3]

- **Dataset:** A dataset of 3.7 million legacy **NOTAMs** and 1.04 million digital **NOTAMs** was used.
- **Preprocessing:** Non-conforming **NOTAMs** were removed. The plain language format of digital **NOTAMs** was used for the deep learning tasks.
- **Models:** Pre-trained deep learning-based transformer models such as BERT, RoBERTa, and XLNet were evaluated.

- Task: The models were assessed on a question-answering task to extract specific information from the **NOTAMs**.

RNN Models for NOTAM Classification[1]

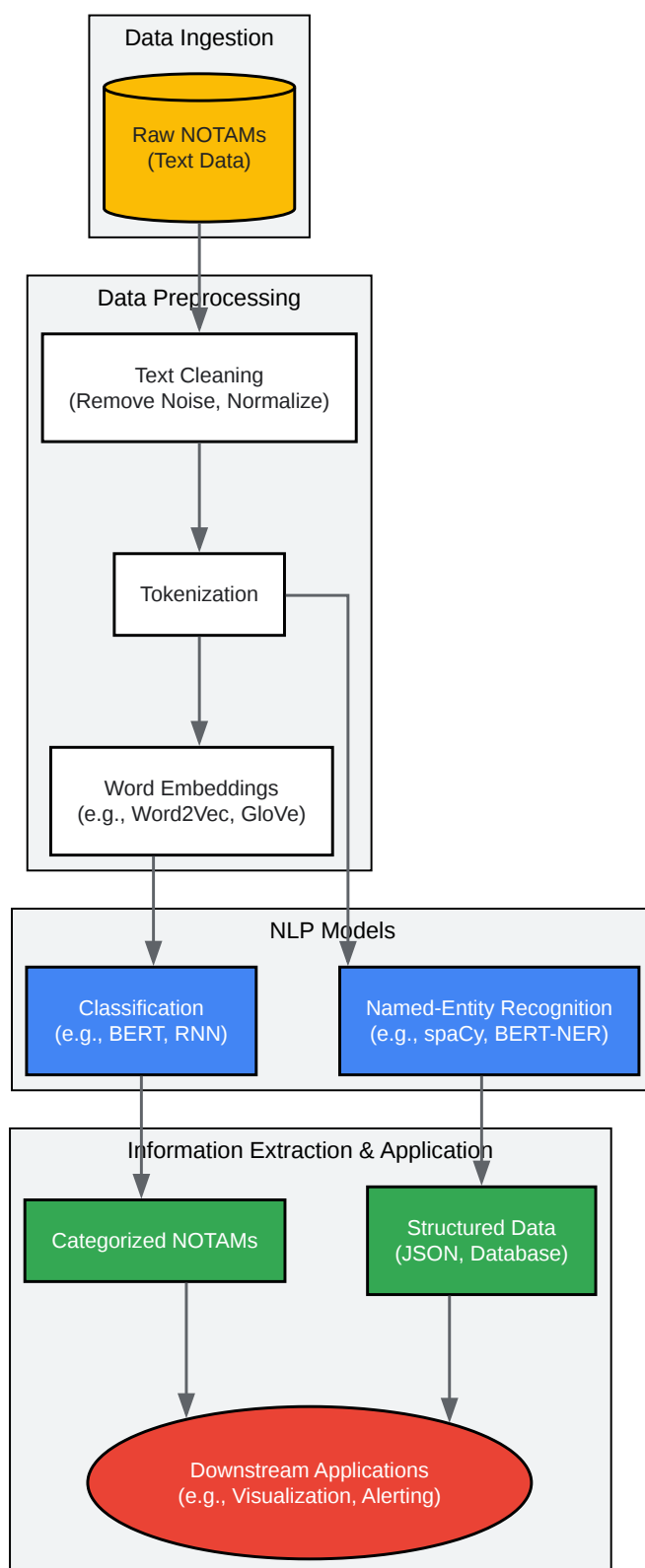
- Dataset: The same open-source **NOTAM** dataset as the BERT classification task was used.
- Word Embeddings: Three different pre-trained word embeddings were used: GloVe, Word2Vec, and FastText.
- Architecture: Recurrent Neural Networks (RNNs) were implemented with the different word embeddings.
- Evaluation: The models were evaluated on their classification accuracy. BERT was used as a baseline for comparison.

spaCy for Named-Entity Recognition[4]

- Dataset: A set of manually annotated **NOTAMs** was used for training.
- Task: The goal was to extract specific information such as latitude, longitude, and height from the **NOTAM** text.
- Model: Named-entity recognition models were trained using spaCy.
- Output: The extracted information was structured into a JSON file for further use in applications like 3D visualizations.

Logical Workflow for NOTAM Information Extraction

The following diagram illustrates a typical workflow for processing and extracting information from **NOTAMs** using NLP models.



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Caption: A typical workflow for **NOTAM** information extraction using NLP models.

Conclusion

The application of advanced NLP models, particularly transformer-based architectures like BERT, has demonstrated high accuracy in both classifying and extracting specific information from **NOTAMs**.^[1] These models can significantly reduce the manual workload and improve the speed and reliability of information processing for aviation professionals. While traditional models like RNNs with pre-trained embeddings also show good performance, they are generally outperformed by the more modern transformer architectures.^[1] The choice of model will depend on the specific task, the available data, and the computational resources. Future research will likely focus on further refining these models and integrating them into real-time decision support systems for air traffic management.

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- To cite this document: BenchChem. [comparative analysis of different NLP models for NOTAM information extraction]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b6291764#comparative-analysis-of-different-nlp-models-for-notam-information-extraction>]

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